

Selecting the Optimal CDKN1B Antibody for Western Blotting: A Detailed Guide

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Compound of Interest

Compound Name: **CDKN1B**

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[City, State] – [Date] – For researchers in oncology, cell cycle regulation, and drug development, the accurate detection of Cyclin-Dependent Kinase Inhibitor 1B (**CDKN1B**), also known as p27Kip1, is paramount. As a critical tumor suppressor and a key regulator of the cell cycle, reliable quantification of **CDKN1B** protein levels by Western Blotting is essential for experimental success. This application note provides a comprehensive guide to selecting the best **CDKN1B** antibody for Western Blotting, complete with detailed protocols and a comparative analysis of commercially available options.

Introduction to CDKN1B (p27Kip1)

CDKN1B is a member of the Cip/Kip family of cyclin-dependent kinase (CDK) inhibitors. Its primary function is to control the progression of the cell cycle at the G1 phase by binding to and inhibiting the activity of cyclin E-CDK2 and cyclin D-CDK4 complexes.^{[1][2]} This inhibition prevents the cell from entering the S phase, thus acting as a crucial checkpoint for cell division. ^{[1][2]} Due to its role as a negative regulator of cell proliferation, the loss or inactivation of **CDKN1B** is frequently observed in various human cancers, often correlating with a poor prognosis.^[3] The protein has a molecular weight of approximately 22-27 kDa.^{[3][4]}

Comparative Analysis of Top-Performing CDKN1B Antibodies for Western Blotting

The selection of a highly specific and sensitive primary antibody is the most critical factor for a successful Western Blot. Based on a thorough review of citation data, manufacturer validation, and user feedback, we have compiled a list of recommended **CDKN1B** antibodies that have demonstrated robust performance in Western Blotting applications.

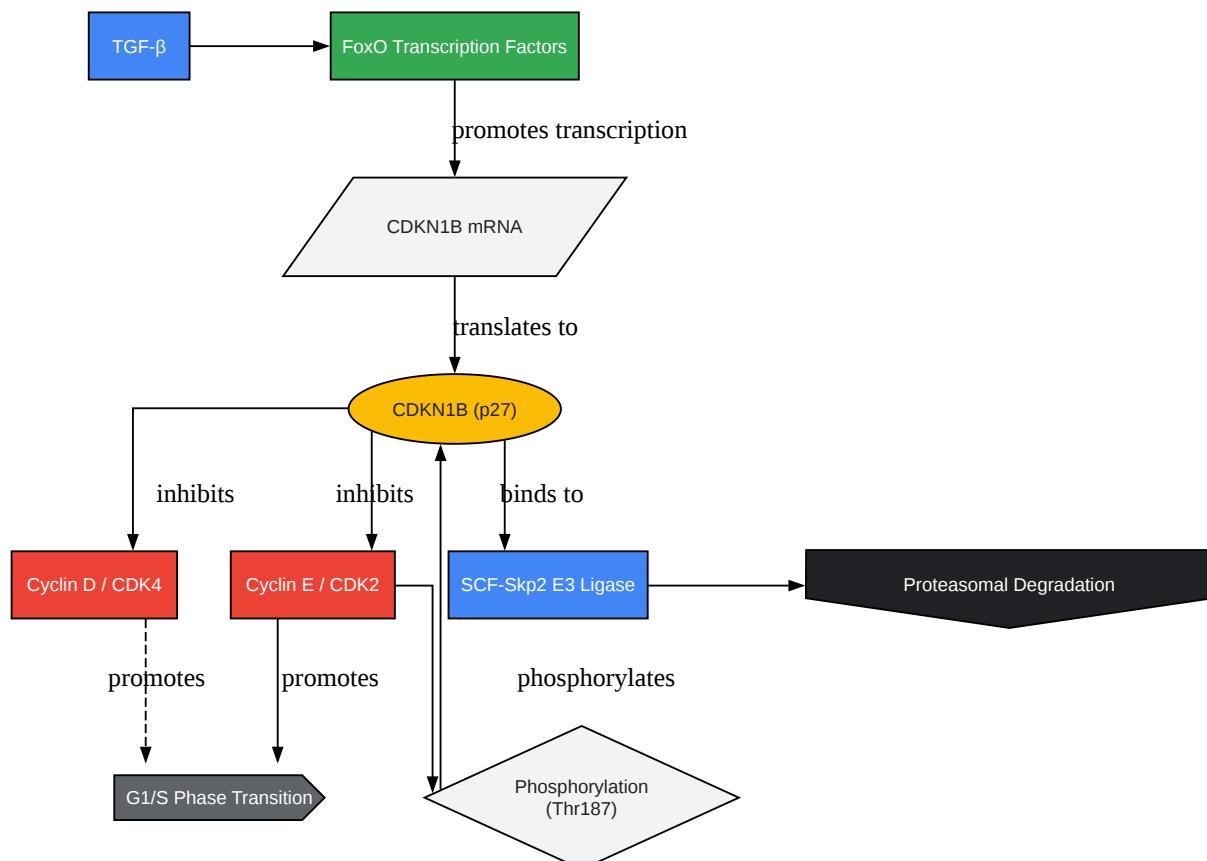
Antibody Name/ID	Host Species	Clonality	Tested Species	Recommended WB Dilution	Key Features & Citations
Santa Cruz Biotechnology sc-1641 (F-8)	Mouse	Monoclonal	Human, Mouse, Rat	1:100 - 1:1000	Highly cited (673 publications), consistently positive user reviews for WB. Recognizes a band at ~27 kDa.[5][6]
BD Biosciences 610242	Mouse	Monoclonal	Human, Mouse	Not specified	Used in published research for quantitative Western Blotting.[7]
Cusabio CSB-RA005087A0 HU (1G2)	Rabbit	Monoclonal	Human, Mouse	1:500 - 1:5000	Recombinant monoclonal antibody with positive WB data in multiple cell lysates (HepG2, HeLa, MCF-7, NIH/3T3). [8]
Thermo Fisher Scientific BS-0742R	Rabbit	Polyclonal	Human, Mouse, Rat, Chicken	1:300	Validated for WB, IHC, ICC/IF, and Flow Cytometry.[9]

Abclonal A0290	Rabbit	Polyclonal	Human, Rat	1:1000
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Shows
specific
bands in
various
lysates with
good signal-
to-noise ratio.
[\[10\]](#)

Signaling Pathway of CDKN1B

The regulation of **CDKN1B** activity is a multi-layered process involving transcriptional control, phosphorylation, and proteasomal degradation. Understanding this pathway is crucial for interpreting experimental results.



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Caption: Simplified **CDKN1B** (p27) signaling pathway.[\[2\]](#)

Detailed Protocol for Western Blotting of **CDKN1B**

This protocol is optimized for the detection of **CDKN1B** in mammalian cell lysates.

I. Protein Lysate Preparation

- Cell Lysis:

- Place the cell culture dish on ice and wash the cells once with ice-cold 1X Phosphate Buffered Saline (PBS).
- Aspirate the PBS and add ice-cold RIPA lysis buffer (50 mM Tris-HCl pH 7.4, 150 mM NaCl, 1% NP-40, 0.25% sodium deoxycholate, 1 mM EDTA) supplemented with protease and phosphatase inhibitors.^[7] A typical volume is 100-200 µL for a 6 cm dish.
- Scrape the cells using a cell scraper and transfer the lysate to a pre-chilled microcentrifuge tube.
- Incubate the lysate on ice for 30 minutes, vortexing occasionally.
- Centrifuge the lysate at 14,000 x g for 15 minutes at 4°C.^[1]
- Carefully transfer the supernatant (protein lysate) to a new pre-chilled tube.

- Protein Quantification:
 - Determine the protein concentration of the lysate using a BCA protein assay kit.

II. SDS-PAGE and Protein Transfer

- Sample Preparation:
 - Mix equal amounts of protein (20-30 µg) with 4X Laemmli sample buffer.^[1]
 - Boil the samples at 95-100°C for 5 minutes to denature the proteins.
- Electrophoresis:
 - Load the denatured protein samples and a pre-stained protein ladder into the wells of a 12% SDS-polyacrylamide gel.^[7]
 - Run the gel at a constant voltage (e.g., 100-120 V) until the dye front reaches the bottom.
- Protein Transfer:
 - Transfer the separated proteins from the gel to a polyvinylidene difluoride (PVDF) membrane using a wet or semi-dry transfer system.

III. Immunoblotting

- Blocking:
 - Block the membrane with 5% non-fat dry milk or 5% Bovine Serum Albumin (BSA) in Tris-buffered saline with 0.1% Tween-20 (TBST) for 1 hour at room temperature with gentle agitation.
- Primary Antibody Incubation:
 - Dilute the primary **CDKN1B** antibody in the blocking buffer according to the recommended dilution (see table above).
 - Incubate the membrane with the primary antibody solution overnight at 4°C with gentle agitation.
- Washing:
 - Wash the membrane three times for 5-10 minutes each with TBST.
- Secondary Antibody Incubation:
 - Incubate the membrane with a horseradish peroxidase (HRP)-conjugated secondary antibody (e.g., anti-mouse or anti-rabbit IgG) diluted in blocking buffer for 1 hour at room temperature.
- Final Washes:
 - Wash the membrane three times for 10 minutes each with TBST.

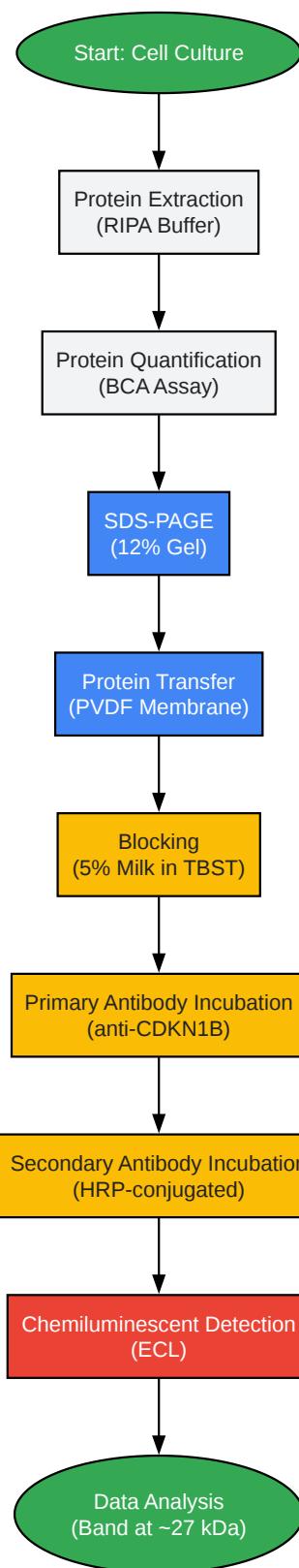
IV. Detection

- Chemiluminescent Detection:
 - Prepare the enhanced chemiluminescence (ECL) detection reagent according to the manufacturer's instructions.
 - Incubate the membrane with the ECL reagent for the recommended time.

- Capture the chemiluminescent signal using an imaging system or X-ray film. The expected band for **CDKN1B** is approximately 27 kDa.[\[9\]](#)

Experimental Workflow

The following diagram illustrates the key steps in the Western Blotting protocol for **CDKN1B** detection.



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Caption: Western Blotting workflow for **CDKN1B** detection.

Conclusion

The successful detection of **CDKN1B** by Western Blotting is highly dependent on the quality of the primary antibody and a well-optimized protocol. The Santa Cruz Biotechnology sc-1641 (F-8) mouse monoclonal antibody is a highly recommended choice due to its extensive validation in the scientific literature. By following the detailed protocol provided in this application note, researchers can achieve reliable and reproducible results in their studies of **CDKN1B**, contributing to a deeper understanding of cell cycle regulation and cancer biology.

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References

- 1. benchchem.com [benchchem.com]
- 2. CDKN1B - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 3. atlasgeneticsoncology.org [\[atlasgeneticsoncology.org\]](https://atlasgeneticsoncology.org)
- 4. file.medchemexpress.com [\[file.medchemexpress.com\]](https://file.medchemexpress.com)
- 5. scbt.com [\[scbt.com\]](https://scbt.com)
- 6. (sc-1641) CDKN1B/Kip1 p27 Antibody (F-8) - Santa Cruz Biotechnology - CiteAb [\[citeab.com\]](https://citeab.com)
- 7. Deficiency of the Cyclin-Dependent Kinase Inhibitor, CDKN1B, Results in Overgrowth and Neurodevelopmental Delay - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- 8. cusabio.com [\[cusabio.com\]](https://cusabio.com)
- 9. CDKN1B Polyclonal Antibody (BS-0742R) [\[thermofisher.com\]](https://thermofisher.com)
- 10. static.abclonal.com [\[static.abclonal.com\]](https://static.abclonal.com)
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